

# physicochemical properties of 4-octanol

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An In-depth Technical Guide to the Physicochemical Properties of 4-Octanol

#### Introduction

**4-Octanol** (CAS No. 589-62-8), also known as butyl propyl carbinol, is a secondary alcohol with the chemical formula C8H18O.[1][2] It is a colorless liquid with a characteristic weak, mellow aroma.[1] This versatile organic compound finds applications as a solvent, an intermediate in organic synthesis, and as a component in the formulation of fragrances, flavors, preservatives, dyes, and paints.[1][2] Its utility in research and various industrial sectors, including pharmaceuticals and cosmetics, stems from its specific physicochemical properties.
[2] Octan-4-ol is a secondary alcohol where the hydroxyl group is located at position 4 of an octane chain.[3] This guide provides a comprehensive overview of the core physicochemical properties of **4-octanol**, detailed experimental protocols for their determination, and logical visualizations to aid in understanding its chemical nature.

## **Core Physicochemical Properties**

The fundamental physical and chemical characteristics of **4-octanol** are summarized in the following tables. This data is essential for its handling, application in synthetic chemistry, and for safety considerations.

## **Table 1: General and Physical Properties of 4-Octanol**



Property	Value	Source
Molecular Formula	C8H18O	[1]
Molecular Weight	130.23 g/mol	[2]
Appearance	Colorless to almost colorless clear liquid	[1][4]
Odor	Weak mellow aroma	[1]
Density	0.818 g/mL at 20 °C	[1]
Melting Point	-41 °C to -42 °C	[4]
Boiling Point	174-176 °C	[1][2]
Flash Point	65 °C (149 °F) - closed cup	[1][4]
Vapor Pressure	0.284 mmHg at 25 °C	[1][5]
Solubility	Insoluble in water; soluble in organic solvents like ether, benzene, and ethanol.[1] An estimated water solubility is 1527 mg/L at 25 °C.[5]	

**Table 2: Optical and Thermodynamic Properties of 4-Octanol** 



Property	Value	Source
Refractive Index (n20/D)	1.426	[2]
Octanol/Water Partition Coefficient (logP)	2.33760 - 2.7	[2][6][5]
pKa (Predicted)	15.31 ± 0.20	[6]
Liquid Phase Heat Capacity (Cp,liquid)	332.08 J/mol·K	[7]
Hydrogen Bond Donor Count	1	[6]
Hydrogen Bond Acceptor Count	1	[6]

# **Experimental Protocols**

The determination of the physicochemical properties of alcohols like **4-octanol** involves a series of standardized experimental procedures. Below are detailed methodologies for key characterization experiments.

## **Determination of Solubility in Water**

Objective: To qualitatively or quantitatively determine the solubility of **4-octanol** in water.

Materials:

- 4-octanol
- Deionized water
- Test tubes or vials
- · Graduated pipettes or cylinders
- Vortex mixer or shaker

Procedure:



- Add a measured volume of deionized water (e.g., 5 mL) to a clean test tube.[8]
- Incrementally add known volumes of 4-octanol to the water.[9]
- After each addition, cap the test tube and agitate it vigorously for a set period (e.g., 1-2 minutes) to ensure thorough mixing.[8]
- Allow the mixture to stand and observe the formation of layers. The presence of two distinct layers indicates immiscibility or low solubility.[10]
- Record the volume of **4-octanol** at which a persistent second layer forms.[8]
- Observations are typically recorded as miscible, partially soluble, or insoluble.[8]

## **Chromic Acid Test for Secondary Alcohols**

Objective: To confirm the presence of a primary or secondary alcohol functional group. **4-octanol**, being a secondary alcohol, will yield a positive result.

#### Materials:

- 4-octanol
- Acetone
- Chromic acid solution (Jones reagent)
- Test tubes

#### Procedure:

- In a clean, dry test tube, place approximately 1 mL of acetone.[11]
- Add 5 drops of 4-octanol to the acetone and gently swirl to mix.[11]
- Add 2 drops of the chromic acid reagent to the mixture.[12]
- Observe any color change within the first 5 seconds.[11]



 A positive test for a primary or secondary alcohol is indicated by a color change from the orange of Cr6+ to a blue-to-green color of Cr3+.[9][11] Tertiary alcohols do not react under these conditions.[12]

### **Lucas Test for Differentiating Alcohol Classes**

Objective: To distinguish between primary, secondary, and tertiary alcohols based on their reaction rate with the Lucas reagent.

#### Materials:

- 4-octanol
- Lucas reagent (concentrated HCl and ZnCl2)
- Test tubes

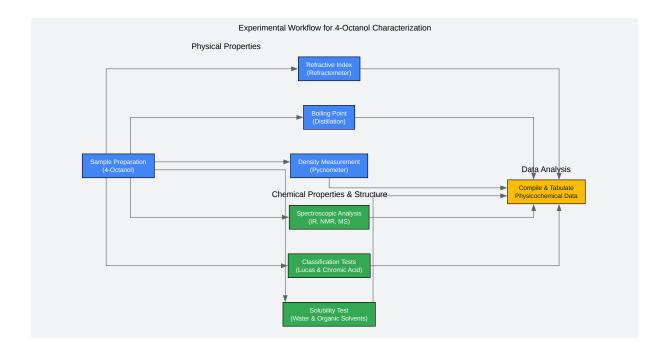
#### Procedure:

- Place 2 mL of the Lucas reagent in a test tube.
- Add approximately 0.5 mL of **4-octanol** to the reagent.
- Stopper the test tube, shake vigorously, and then allow it to stand.
- Observe the solution for the formation of an insoluble alkyl chloride, which appears as cloudiness or a distinct second layer.[9]
- Secondary alcohols, such as 4-octanol, will react to form a cloudy solution or a separate layer within 5-10 minutes, sometimes requiring gentle heating.[8] Tertiary alcohols react almost immediately, while primary alcohols show no reaction at room temperature.[8]

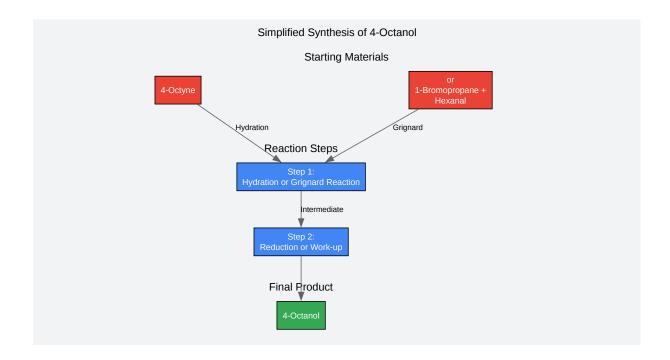
### **Visualizations**

The following diagrams, created using the DOT language, illustrate key conceptual workflows and relationships relevant to the study of **4-octanol**.

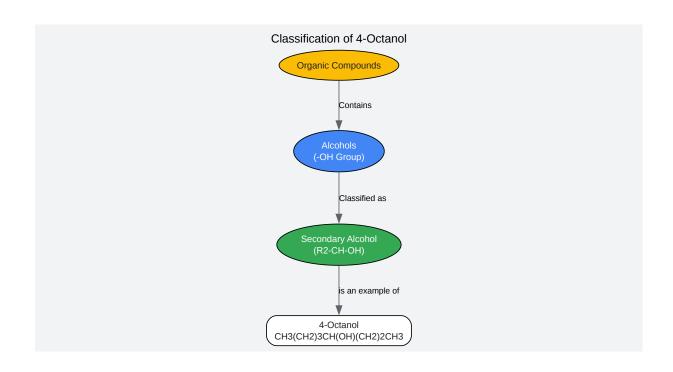












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